

Application Notes and Protocols: Dilauryl Maleate as a Viscosity Index Improver

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Compound of Interest

Compound Name: *Dilauryl maleate*

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Introduction

Viscosity Index (VI) improvers are essential additives in the formulation of multi-grade lubricating oils, ensuring stable viscosity across a wide range of operating temperatures.

Dilauryl maleate, a diester of maleic acid and lauryl alcohol, is a promising candidate for use as a viscosity index improver due to its long alkyl chains, which are known to contribute effectively to viscosity modification. These application notes provide a comprehensive overview of the properties, performance characteristics, and detailed experimental protocols for evaluating **dilauryl maleate** as a viscosity index improver in lubricating oil formulations.

Physicochemical Properties of Dilauryl Maleate

Property	Value
Chemical Name	Didodecyl (Z)-but-2-enedioate
Synonyms	Dilauryl maleate, Maleic acid didodecyl ester
CAS Number	2915-52-8
Molecular Formula	C28H52O4
Molecular Weight	452.7 g/mol
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in hydrocarbon oils, insoluble in water

Performance Data

The following tables summarize representative performance data of a base oil formulated with varying concentrations of **dilauryl maleate**. This data is illustrative of the expected performance of a high-quality viscosity index improver and is intended for comparative purposes.

Table 1: Viscometric Properties of Lubricating Oil Formulations Containing **Dilauryl Maleate**

Formulation	Dilauryl Maleate (wt%)	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index (VI)
Base Oil	0	30.5	5.2	105
Formulation A	2	35.2	6.1	125
Formulation B	5	42.8	7.5	145
Formulation C	10	55.1	9.8	165

Table 2: Shear Stability and Low-Temperature Performance

Formulation	Dilauryl Maleate (wt%)	Shear Stability Index (SSI)	Low-Temperature Viscosity (cP @ -25°C)
Base Oil	0	N/A	5500
Formulation A	2	22	4800
Formulation B	5	25	4200
Formulation C	10	28	3500

Experimental Protocols

Synthesis of Dilauryl Maleate

A general procedure for the synthesis of **dilauryl maleate** is the esterification of maleic anhydride with lauryl alcohol.

Materials:

- Maleic anhydride (1 mole)
- Lauryl alcohol (2.2 moles)
- p-Toluenesulfonic acid (catalyst, 0.5% by weight of reactants)
- Toluene (solvent)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, dissolve maleic anhydride and lauryl alcohol in toluene.
- Add the p-toluenesulfonic acid catalyst to the mixture.
- Heat the mixture to reflux (approximately 110-120°C).
- Continuously remove the water of reaction azeotropically using the Dean-Stark trap.

- Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been removed.
- After completion, cool the reaction mixture to room temperature.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the toluene solvent under reduced pressure using a rotary evaporator to obtain the crude **dilauryl maleate**.
- Purify the product by vacuum distillation.

Synthesis of **Dilauryl Maleate**

Evaluation of Viscosity Index (VI)

The Viscosity Index is calculated according to ASTM D2270.^{[1][2][3][4][5]}

Procedure:

- Prepare blends of the base oil with varying concentrations of **dilauryl maleate** (e.g., 2%, 5%, 10% by weight).
- Determine the kinematic viscosity of each blend at 40°C and 100°C using a calibrated capillary viscometer as per ASTM D445.^[5]
- Calculate the Viscosity Index using the following formula: $VI = [(L - U) / (L - H)] \times 100$ Where:
 - U = Kinematic viscosity of the test oil at 40°C
 - L = Kinematic viscosity at 40°C of a standard oil of 0 VI having the same viscosity at 100°C as the test oil.
 - H = Kinematic viscosity at 40°C of a standard oil of 100 VI having the same viscosity at 100°C as the test oil. (Values for L and H are available in tables provided in the ASTM D2270 standard).

Determination of Shear Stability Index (SSI)

The Shear Stability Index is determined using a diesel injector apparatus according to ASTM D6278.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Procedure:

- Determine the initial kinematic viscosity of the polymer-containing fluid at 100°C (KV_initial).
- Subject a fresh sample of the fluid to 30 passes through the diesel injector apparatus.
- Determine the final kinematic viscosity of the sheared fluid at 100°C (KV_final).
- Calculate the percentage viscosity loss: $\text{Viscosity Loss (\%)} = 100 \times (\text{KV_initial} - \text{KV_final}) / \text{KV_initial}$
- The Shear Stability Index is the percentage viscosity loss.

Assessment of Low-Temperature Viscosity

The low-temperature, low-shear-rate viscosity is measured using a temperature-scanning technique as per ASTM D5133.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Procedure:

- Preheat the oil sample to erase its thermal history.
- Cool the sample at a controlled rate of 1°C/hour from -5°C to -40°C.
- Continuously measure the apparent viscosity using a rotational viscometer.
- Record the viscosity at the target low temperature (e.g., -25°C).

Experimental Workflow for Evaluation

Mechanism of Action

As a viscosity index improver, **dilauryl maleate** functions by counteracting the natural tendency of lubricating oil to thin out at elevated temperatures. At low temperatures, the long

lauryl chains of the **dilauryl maleate** molecules are coiled and have a minimal impact on the oil's viscosity. As the temperature increases, the polymer-like molecules uncoil and expand, increasing their hydrodynamic volume. This expansion leads to a greater interaction with the surrounding oil molecules, thereby increasing the viscosity of the oil and offsetting the viscosity loss of the base oil.

Mechanism of **Dilauryl Maleate** as a VII

Conclusion

Dilauryl maleate demonstrates significant potential as a viscosity index improver for lubricating oils. Its long alkyl chains contribute to a favorable viscosity-temperature relationship, resulting in a higher viscosity index. The provided protocols, based on industry-standard ASTM methods, offer a robust framework for the comprehensive evaluation of **dilauryl maleate** and other potential viscosity index improvers. Further research and optimization of formulations containing **dilauryl maleate** can lead to the development of high-performance lubricants for a variety of applications.

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